Definitive Identification of Cinnamoylglycine using High-Resolution Mass Spectrometry

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Compound of Interest

Compound Name:	*Cinnamoylglycine*
CAS No.:	*16534-24-0*
Cat. No.:	*B032772*

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Abstract

This application note provides a comprehensive guide for the unambiguous identification of **Cinnamoylglycine**, a metabolite of interest in various biological and clinical studies, using liquid chromatography coupled with high-resolution mass spectrometry (LC-HRMS). We delve into the rationale behind method development, offering detailed protocols for sample preparation, chromatographic separation, and mass spectrometric analysis. By leveraging the high mass accuracy and fragmentation capabilities of modern Orbitrap and Q-TOF mass spectrometers, this guide equips researchers with the necessary tools for confident structural elucidation of **Cinnamoylglycine** in complex biological matrices.

Introduction to **Cinnamoylglycine** and the Analytical Imperative

Cinnamoylglycine (N-**Cinnamoylglycine**) is an N-acyl-alpha amino acid that has been identified as a human metabolite, particularly in urine and blood.[1][2] Its presence is often linked to dietary intake of cinnamates found in plants or as a product of gut microflora metabolism.[3] Understanding the distribution and concentration of **Cinnamoylglycine** is

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crucial in metabolomics studies aiming to uncover biomarkers related to diet, gut health, and their impact on human physiology.

The complexity of biological samples necessitates highly selective and sensitive analytical techniques for the accurate identification of small molecules like **Cinnamoylglycine**. High-resolution mass spectrometry (HRMS) has become an indispensable tool in metabolomics due to its ability to provide precise mass measurements, which in turn allows for the determination of elemental compositions. When coupled with liquid chromatography for isomeric separation and tandem mass spectrometry (MS/MS) for structural fragmentation, LC-HRMS offers unparalleled confidence in compound identification.[4] This guide will focus on leveraging instruments such as the Quadrupole Time-of-Flight (Q-TOF) and Orbitrap mass spectrometers for this purpose.[5][6]

The Principle of LC-HRMS for Metabolite Identification

The identification of **Cinnamoylglycine** using LC-HRMS is a multi-faceted process that relies on the synergy between chromatographic separation and mass spectrometric detection. The workflow ensures that the identification is not only based on a single piece of evidence but is confirmed through several orthogonal measurements.

First, the sample is introduced into a liquid chromatography system where **Cinnamoylglycine** is separated from other matrix components based on its physicochemical properties. This step is critical for resolving isomers, which have the same mass but different structures, and for reducing ion suppression in the mass spectrometer.[4] The choice of the chromatographic mode, such as reversed-phase or hydrophilic interaction liquid chromatography (HILIC), depends on the polarity of the analyte.[7][8]

Following separation, the analyte enters the high-resolution mass spectrometer. Here, it is ionized, and the mass-to-charge ratio (m/z) of the resulting molecular ion is measured with high accuracy (typically <5 ppm).[4] This high mass accuracy significantly narrows down the number of possible elemental formulas for the observed ion.

For unambiguous identification, the molecular ion is subjected to tandem mass spectrometry (MS/MS). In this stage, the ion is isolated and fragmented by collision-induced dissociation (CID), and the m/z of the resulting fragment ions are measured.[6] This fragmentation pattern

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serves as a structural fingerprint of the molecule. By comparing the accurate mass of the precursor ion and its fragmentation spectrum with that of an authentic analytical standard or with entries in spectral libraries, a confident identification can be achieved.[9]

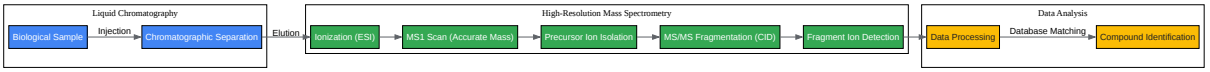

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Figure 1: General workflow for **Cinnamoylglycine** identification by LC-HRMS.

Materials and Reagents

Item	Description
Analytical Standard	N-Cinnamoylglycine analytical standard (CAS: 16534-24-0)
Solvents	LC-MS grade acetonitrile, methanol, and water
Additives	Formic acid (99%+)
Extraction Solvents	Methanol, Acetonitrile
Internal Standard	Stable isotope-labeled amino acid (e.g., L-Phenylalanine-d8)[10]
Sample Tubes	1.5 mL polypropylene microcentrifuge tubes
LC Column	C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mass Spectrometer	High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap)[5][11]
Software	Instrument control and data analysis software

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Detailed Protocols

Standard and Sample Preparation

The goal of sample preparation is to efficiently extract **Cinnamoylglycine** from the biological matrix while minimizing interferences and preventing metabolite degradation.

Protocol 1: Preparation of Stock and Working Solutions

- Stock Solution (1 mg/mL): Accurately weigh 1 mg of N-**Cinnamoylglycine** analytical standard and dissolve it in 1 mL of methanol.
- Working Standard Solutions: Perform serial dilutions of the stock solution with 50:50 (v/v) methanol:water to prepare a series of working standard solutions for calibration curves (e.g., 0.1, 0.5, 1, 5, 10 µg/mL).
- Internal Standard Stock (1 mg/mL): Prepare a 1 mg/mL stock solution of the internal standard (e.g., L-Phenylalanine-d8) in water:methanol (80:20, v/v).[10]
- Internal Standard Spiking Solution: Dilute the internal standard stock to a final concentration of 5 µg/mL in the extraction solvent.

Protocol 2: Extraction from Biological Fluids (e.g., Serum, Plasma)

- Thaw Samples: Thaw frozen samples on ice to prevent degradation.[12]
- Protein Precipitation: To 100 µL of sample, add 400 µL of ice-cold extraction solvent (e.g., methanol or acetonitrile) containing the internal standard.
- Vortex: Vortex the mixture vigorously for 1 minute to ensure thorough mixing and protein precipitation.
- Incubate: Incubate at -20°C for 20 minutes to enhance protein precipitation.
- Centrifuge: Centrifuge at 14,000 x g for 15 minutes at 4°C.
- Collect Supernatant: Carefully transfer the supernatant to a new tube, avoiding the protein pellet.

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- Dry and Reconstitute: Evaporate the supernatant to dryness under a gentle stream of nitrogen. Reconstitute the residue in 100 µL of the initial mobile phase composition.
- Filter: For cleaner samples, filter through a 0.22 µm syringe filter before injection.

Liquid Chromatography Method

A reversed-phase chromatographic method is suitable for the separation of **Cinnamoylglycine**.

Parameter	Setting	Rationale
Column	C18, 2.1 x 100 mm, 1.8 µm	Provides good retention and separation for moderately polar compounds.
Mobile Phase A	0.1% Formic Acid in Water	Acidifies the mobile phase to improve peak shape and ionization efficiency.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic solvent for eluting the analyte.
Flow Rate	0.3 mL/min	Appropriate for the column dimensions.
Column Temperature	40°C	Ensures reproducible retention times.
Injection Volume	5 µL	
Gradient	0-1 min: 5% B; 1-8 min: 5-95% B; 8-10 min: 95% B; 10-10.1 min: 95-5% B; 10.1-12 min: 5% B	A gradient is used to effectively separate compounds with a range of polarities.

High-Resolution Mass Spectrometry Method

The following are typical parameters for a Q-TOF or Orbitrap mass spectrometer.[11][13] These should be optimized for the specific instrument.

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Parameter	Setting	Rationale
Ionization Mode	Electrospray Ionization (ESI), Negative	Cinnamoylglycine has an acidic proton on the carboxylic acid group, making it suitable for negative ion mode detection.
Capillary Voltage	3.0 kV	
Source Temperature	120°C	
Desolvation Gas Flow	600 L/hr	
Desolvation Temperature	350°C	
MS1 Scan Range	m/z 50-500	To cover the expected mass of Cinnamoylglycine and potential background ions.
MS1 Resolution	> 30,000	To ensure high mass accuracy for elemental composition determination.
Data Acquisition	Data-Dependent Acquisition (DDA) or Data-Independent Acquisition (DIA)[14]	DDA triggers MS/MS on the most intense ions, while DIA fragments all ions within a specified m/z range.
Collision Energy (for MS/MS)	Ramped (e.g., 10-40 eV)	A range of collision energies helps to generate a rich fragmentation spectrum.

Data Analysis and Compound Identification

Confident identification of **Cinnamoylglycine** is based on a combination of evidence.

Step 1: Accurate Mass Confirmation The elemental formula for **Cinnamoylglycine** is C11H11NO3. The expected accurate mass for the deprotonated molecule $[M-H]^-$ is 204.0666. The measured mass from the HRMS should be within a 5 ppm mass error of this theoretical value.

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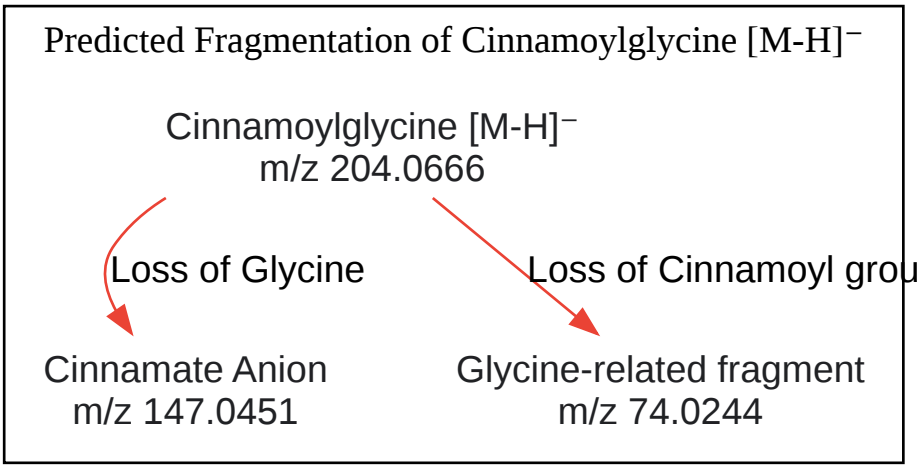
Step 2: Retention Time Matching The retention time of the peak in the biological sample should match that of the **Cinnamoylglycine** analytical standard when analyzed under the same chromatographic conditions.

Step 3: MS/MS Spectral Library Matching The MS/MS fragmentation pattern of the peak in the sample should match the fragmentation pattern of the analytical standard. This is the most definitive confirmation of the compound's identity. The fragmentation of **Cinnamoylglycine** is expected to yield characteristic product ions.



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